

# Technical Overview of Lauric Acid Salts: Barium, Cadmium, and Mixed Metal Derivatives

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## Compound of Interest

Compound Name: Lauric acid, barium cadmium salt

Cat. No.: B099828

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This technical guide provides a detailed analysis of the molecular formulas and weights of lauric acid and its barium, cadmium, and mixed barium-cadmium salts. The information is intended for researchers, scientists, and professionals in drug development and materials science who require precise chemical data for these compounds.

## Core Chemical Data

The fundamental properties of lauric acid and its common salts are pivotal for experimental design and chemical synthesis. Lauric acid, a saturated fatty acid, forms salts with various metals, altering its physical and chemical characteristics. The term "**Lauric acid, barium cadmium salt**" is ambiguous and can refer to a mixture or a co-precipitated material with an undefined stoichiometric ratio. However, a specific compound with the CAS number 15337-60-7 is identified as "**Lauric acid, barium cadmium salt**," for which data is available.<sup>[1][2][3]</sup> For clarity and comparative purposes, this guide presents data for the individual barium and cadmium salts of lauric acid alongside the mixed salt.

Below is a summary of the molecular formulas and weights for these compounds.

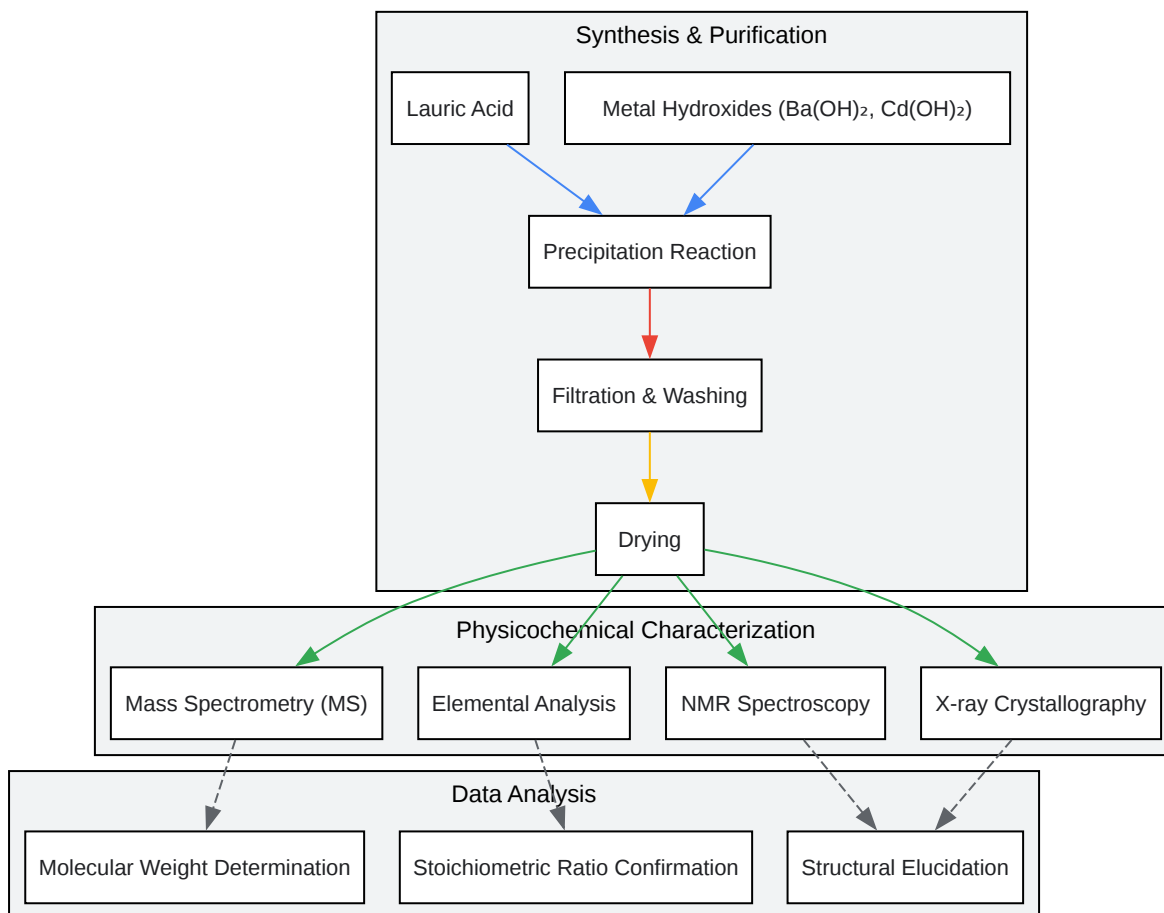
Compound Name	Chemical Formula	Molecular Weight (g/mol )	Notes
Lauric Acid	C <sub>12</sub> H <sub>24</sub> O <sub>2</sub>	200.32[4][5]	Also known as dodecanoic acid.
Barium Laurate	C <sub>24</sub> H <sub>46</sub> BaO <sub>4</sub>	535.95[6][7]	Composed of one barium ion and two laurate anions.
Cadmium Laurate	C <sub>24</sub> H <sub>46</sub> CdO <sub>4</sub>	511.03	Composed of one cadmium ion and two laurate anions.[8]
Lauric acid, barium cadmium salt	C <sub>12</sub> H <sub>24</sub> O <sub>2</sub> ·xBa·xCd	450.06	This formula and weight correspond to CAS number 15337-60-7 and likely represent a 1:1:1 adduct of lauric acid, barium, and cadmium. [1][3]

## Methodologies for Characterization

The determination of molecular weight for these compounds is typically achieved through mass spectrometry, which provides a precise mass-to-charge ratio. The structural formula is confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and X-ray crystallography. For mixed metal salts like barium cadmium laurate, elemental analysis is crucial to ascertain the stoichiometric ratios of the metallic components.

## Experimental and Logical Workflow

To facilitate understanding of the processes involved in characterizing these materials, the following workflow diagram is provided.



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*Workflow for Salt Synthesis and Characterization.*

This document serves as a foundational guide to the molecular properties of lauric acid and its barium and cadmium salts. For further in-depth analysis, including toxicological data and signaling pathway interactions, additional experimental studies would be required.

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